

best practices for handling and storing MM-401 and its enantiomer

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Compound of Interest		
Compound Name:	MM-401	
Cat. No.:	B15579441	Get Quote

Technical Support Center: MM-401 and its Enantiomer

Welcome to the technical support center for **MM-401**, a potent and selective inhibitor of the MLL1 H3K4 methyltransferase. This guide provides best practices for handling, storing, and utilizing **MM-401** and its enantiomer, MM-NC-401, in your research.

Frequently Asked Questions (FAQs)

Q1: What is MM-401 and what is its mechanism of action?

A1: **MM-401** is a specific inhibitor of the MLL1 (Mixed-Lineage Leukemia 1) histone H3K4 methyltransferase.[1][2] It functions by disrupting the critical protein-protein interaction between MLL1 and WDR5 (WD repeat-containing protein 5), which is essential for the assembly and enzymatic activity of the MLL1 complex.[2][3][4] By blocking this interaction, **MM-401** effectively inhibits MLL1's ability to methylate histone H3 at lysine 4 (H3K4), a key epigenetic mark for transcriptional activation.[2][3] This leads to cell cycle arrest, apoptosis, and differentiation in MLL-rearranged leukemia cells.[2][3]

Q2: What is MM-NC-401 and how should it be used?

A2: MM-NC-401 is the enantiomer of **MM-401** and serves as an inactive or significantly less active negative control in experiments.[3][4][5][6] It is crucial to include MM-NC-401 in your



experimental design to demonstrate that the observed biological effects are specifically due to the inhibition of the MLL1-WDR5 interaction by **MM-401** and not due to off-target effects.

Q3: What are the recommended storage conditions for MM-401 and its enantiomer?

A3: For optimal stability, both **MM-401** and MM-NC-401 should be stored under the following conditions:

Form	Short-Term Storage (days to weeks)	Long-Term Storage (months to years)
Solid Powder	0 - 4°C, dry and dark	-20°C, dry and dark[1][7]
Stock Solution (in DMSO)	4°C (for up to 2 weeks)[8]	-80°C (for up to 6 months) or -20°C (for up to 1 month)[7][8]

It is recommended to prepare and use solutions on the same day. If storing stock solutions, aliquot into tightly sealed vials to minimize freeze-thaw cycles. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[8]

Q4: What are the best practices for handling **MM-401**?

A4: While a specific Safety Data Sheet (SDS) for **MM-401** is not publicly available, standard laboratory safety practices for handling chemical compounds should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area, preferably a chemical fume hood. Avoid inhalation of dust or contact with skin and eyes.

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Inconsistent or no biological effect observed.	Improper storage: The compound may have degraded due to incorrect storage temperature, exposure to light, or moisture.	Verify that the compound has been stored according to the recommended conditions. If degradation is suspected, use a fresh vial of the compound.
Incorrect concentration: The concentration of MM-401 used may be too low to elicit a response in your specific cell line or assay.	Perform a dose-response experiment to determine the optimal concentration for your system. Published effective concentrations range from 10 µM to 40 µM in cell-based assays.[2][9]	
Low cell viability: The observed effect might be due to general toxicity rather than specific inhibition.	Always include the inactive enantiomer, MM-NC-401, as a negative control to differentiate specific inhibitory effects from non-specific toxicity.[3][4][5][6]	-
Cell line insensitivity: Not all cell lines are sensitive to MLL1 inhibition.	MM-401 is particularly effective in MLL-rearranged leukemia cell lines such as MV4;11, MOLM13, and KOPN8.[3] It has been shown to have no effect on leukemia cells without MLL1-related genetic lesions (e.g., K562, HL60, U937).[3]	
Compound precipitation in media.	Low solubility: MM-401 is soluble in DMSO but may have limited solubility in aqueous cell culture media.	Prepare a high-concentration stock solution in 100% DMSO. When diluting into your final culture medium, ensure the final DMSO concentration is low (typically ≤ 0.1%) to maintain solubility and minimize solvent toxicity.[7] One formulation for in vivo use



		involves 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[10]
Difficulty dissolving the compound.	Incorrect solvent: The compound may not be soluble in the chosen solvent.	MM-401 is soluble in DMSO.[1] For other potential solvents, refer to the manufacturer's product information sheet.

Quantitative Data Summary

Property	MM-401	MM-401 TFA
CAS Number	1442106-10-6[1]	1442106-11-7[10]
Molecular Formula	C29H46N8O5[1]	C31H47F3N8O7[8]
Molecular Weight	586.73 g/mol [1]	700.75 g/mol [8]
Appearance	Solid powder[1]	Not specified
Purity	>98%[1]	Not specified
Solubility	Soluble in DMSO[1]	Soluble in 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline (≥ 2.5 mg/mL)[10]
IC50 (MLL1 activity)	0.32 μM[2][3]	0.32 μΜ[8]
IC50 (WDR5-MLL1 interaction)	0.9 nM[2][3]	Not specified
Ki (WDR5 binding)	< 1 nM[2]	Not specified

Experimental Protocols General Protocol for Cell-Based Assays

This protocol provides a general framework for treating cells with **MM-401** and its enantiomer. Specific details may need to be optimized for your cell line and assay.

Materials:



- MM-401 and MM-NC-401
- Anhydrous DMSO
- · Appropriate cell culture medium
- Cell line of interest (e.g., MV4;11 for sensitive, K562 for insensitive control)
- Sterile, nuclease-free microcentrifuge tubes and pipette tips

Procedure:

- Prepare Stock Solutions:
 - Allow the vials of MM-401 and MM-NC-401 to equilibrate to room temperature for at least one hour before opening.
 - Prepare a 10 mM stock solution of each compound in anhydrous DMSO. For example, to make 1 mL of a 10 mM stock of MM-401 (MW: 586.73 g/mol), dissolve 5.87 mg in 1 mL of DMSO.
 - Vortex thoroughly to ensure complete dissolution.
 - Aliquot the stock solutions into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.
- Cell Seeding:
 - Seed your cells at the desired density in appropriate culture plates. The density will depend on the duration of the experiment and the proliferation rate of your cells. For viability assays, a starting density of 1x10^5 cells/mL has been used.[7]
- Compound Treatment:
 - Prepare serial dilutions of your MM-401 and MM-NC-401 stock solutions in cell culture medium to achieve the desired final concentrations.



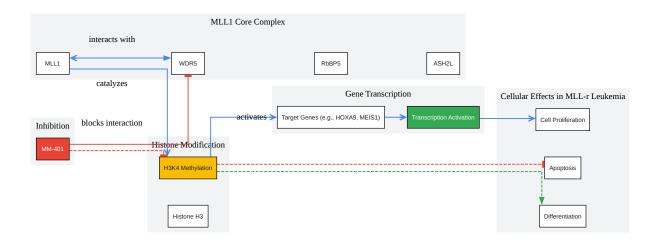
- Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and low (e.g., 0.1%).[7]
- Add the diluted compounds to the cells. Include a vehicle-only control (medium with the same final concentration of DMSO).

Incubation:

- Incubate the cells for the desired period (e.g., 48 hours for cell cycle or apoptosis analysis).[2][9]
- Downstream Analysis:
 - Following incubation, proceed with your desired downstream analysis, such as:
 - Cell Viability Assay: Use a commercially available kit like CellTiter-Glo® to measure cell viability.[7]
 - Apoptosis Assay: Analyze apoptosis by methods such as Annexin V/PI staining followed by flow cytometry.
 - Cell Cycle Analysis: Fix and stain cells with a DNA-intercalating dye (e.g., propidium iodide) and analyze by flow cytometry.
 - Western Blotting or RT-PCR: Harvest cells to analyze changes in protein or gene expression levels of MLL1 targets (e.g., HOXA9, MEIS1).[3]

Visualizations Signaling Pathway of MLL1 Inhibition by MM-401



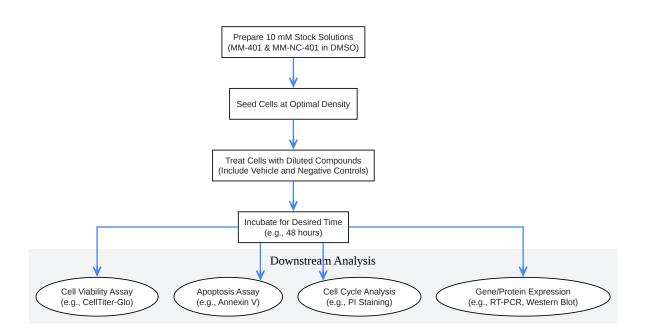


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Caption: MM-401 inhibits the MLL1 signaling pathway by blocking the MLL1-WDR5 interaction.

Experimental Workflow for MM-401





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Caption: A general experimental workflow for using MM-401 in cell-based assays.

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